

Technical Safety & Handling Monograph: CAS 5285-60-9

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Compound of Interest

Compound Name: 4-((4-Aminophenyl)methyl)-2,6-diisopropylaniline

CAS No.: 90680-34-5

Cat. No.: B12683018

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Substance: 4,4'-Methylenebis[N-sec-butylaniline] (MBDA) Document Type: Technical Safety Guide & Toxicity Profile Version: 2.0 (Scientific Review)[1][2]

Part 1: Executive Technical Summary[1][2]

CAS 5285-60-9 represents a specialized class of N-alkylated aromatic diamines, distinct from its primary amine precursors like 4,4'-Methylenedianiline (MDA).[1][2] Commercially known as MBDA or by trade names such as Unilink 4200, this compound is engineered to provide a specific balance between reactivity and safety.[2]

Unlike primary aromatic amines which are often potent carcinogens and highly reactive curing agents, the sec-butyl substitution on the nitrogen atoms of CAS 5285-60-9 introduces steric hindrance.[1][2] This structural modification serves two critical functions:

- **Reactivity Control:** It significantly slows the reaction rate with isocyanates, extending the "pot life" in polyurea and polyurethane formulations.[1][2]

- Toxicological Mitigation: It alters the metabolic pathway, significantly reducing the genotoxic potential typically associated with the diphenylmethane diamine class.[1][2]

Primary Application: Chain extender for polyurea spray coatings, epoxy hardeners, and polyurethane elastomers.[1][2]

Part 2: Chemical Identity & Physicochemical

Characterization[1][2][3]

Nomenclature & Identification

Parameter	Detail
CAS Number	5285-60-9
IUPAC Name	4,4'-Methylenebis[N-sec-butylaniline]
Common Synonyms	MBDA; N,N'-Di-sec-butyl-4,4'-methylenedianiline; Bis(4-sec-butylaminophenyl)methane
Molecular Formula	C ₂₁ H ₃₀ N ₂
Molecular Weight	310.48 g/mol
Physical State	Clear, amber liquid (at 25°C)

Physicochemical Properties[1][2]

- Boiling Point: >300°C (Decomposes prior to boiling)[1][2]
- Flash Point: >177°C (Closed Cup) – Low flammability risk[1][2]
- Vapor Pressure: Very low (< 0.01 mmHg at 20°C) – Minimal inhalation hazard under ambient conditions[1][2]
- Solubility: Insoluble in water; Soluble in ketones, esters, and aromatic hydrocarbons.[1][2]
- Specific Gravity: ~0.98 - 0.99 g/cm³[1][2]

Part 3: Toxicological Architecture & Mechanistic Insights[1][2]

The "Safety by Design" Mechanism

The toxicity profile of CAS 5285-60-9 is best understood through the lens of Structure-Activity Relationships (SAR).[1][2] Primary aromatic amines (e.g., MDA) are bioactivated via N-hydroxylation (by CYP450 enzymes) to form electrophilic nitrenium ions, which bind to DNA.[1][2]

In CAS 5285-60-9, the bulky sec-butyl group hinders this N-hydroxylation pathway.[1][2] Consequently, the molecule is less likely to form DNA adducts.[2]

Key Toxicological Findings:

- Genotoxicity: Ames Test Negative (Salmonella typhimurium).[1][2] This is a critical differentiator from MDA (CAS 101-77-9).[1][2]
- Acute Toxicity (Oral): LD50 (Rat) \approx 1380 mg/kg.[1][2][3] Classified as GHS Category 4 (Harmful if swallowed).[1][2][4][5]
- Sensitization: Potential skin sensitizer, though generally lower potency than primary diamines.[1][2]

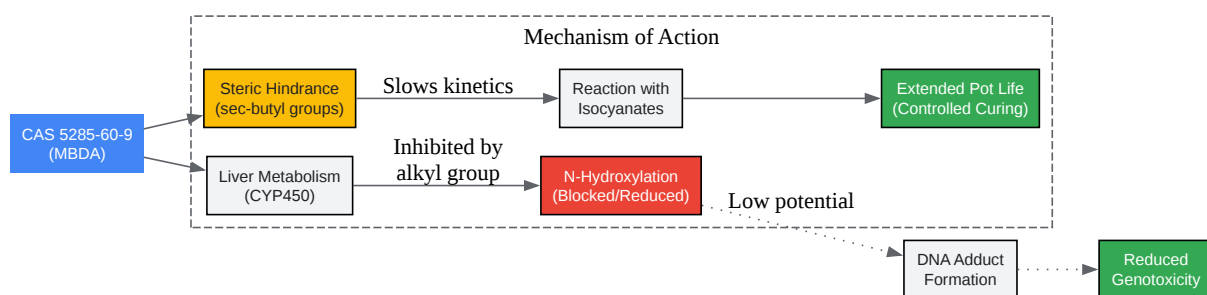
GHS Hazard Classification (CLP/OSHA)

Based on available data, the substance is classified as follows:

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1][6][4][5]
Aquatic Toxicity (Acute)	Cat. 1	H400: Very toxic to aquatic life.[1][2][4][7]
Aquatic Toxicity (Chronic)	Cat. 1	H410: Very toxic to aquatic life with long lasting effects.[1][2][4][7]
Eye Irritation	Cat. 2B	H320: Causes eye irritation (Mild).[1][2]

Visualization: Metabolic & Reactivity Pathway

The following diagram illustrates how steric hindrance impacts both the industrial utility (curing) and the biological fate (toxicity) of the molecule.[1][2]



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Figure 1: Mechanistic impact of N-sec-butyl substitution on reactivity and toxicity pathways.[1][2]

Part 4: Occupational Hygiene & Handling Protocols

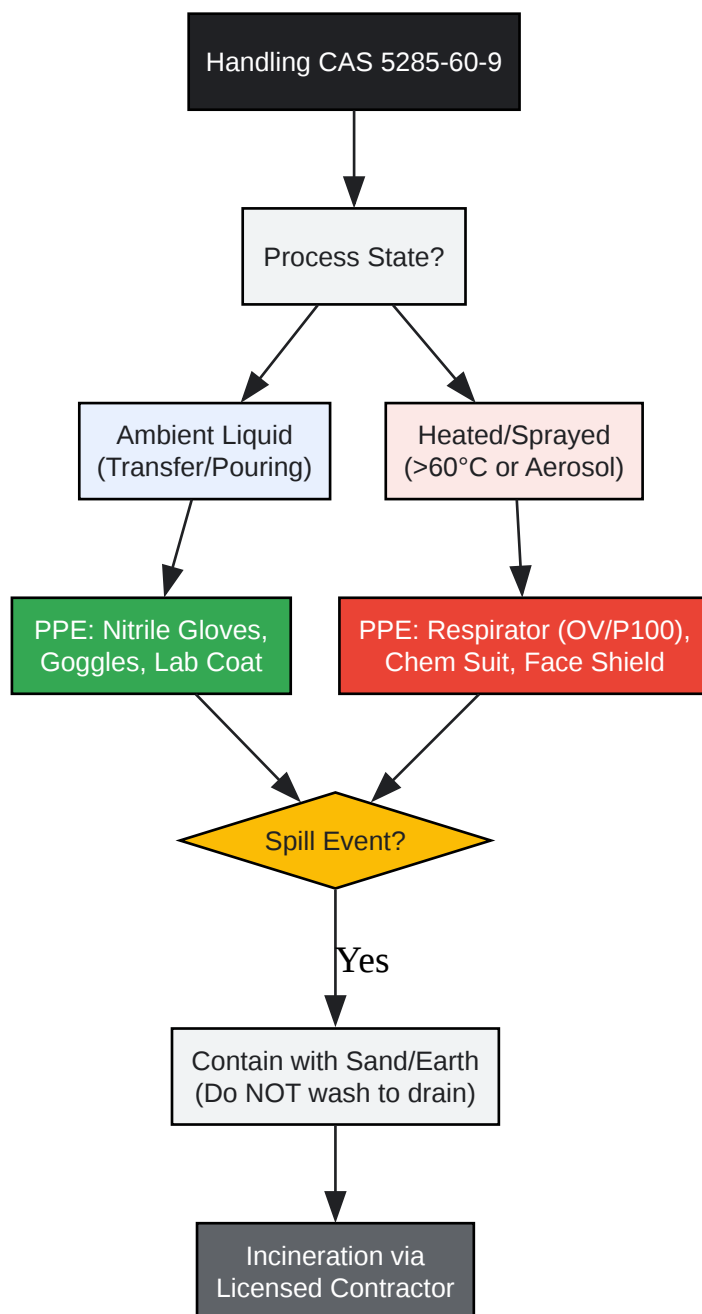
Exposure Control Decision Matrix

Because CAS 5285-60-9 is a liquid with low vapor pressure, the primary risk vector is dermal absorption and environmental release, rather than inhalation of vapors (unless heated/sprayed).[1][2]

Personal Protective Equipment (PPE) Standards:

- Respiratory: Not required at ambient temperatures.[1][2] If spraying (polyurea application) or heating $>100^{\circ}\text{C}$, use a Full-Face Respirator with Organic Vapor (OV) cartridges and P100 pre-filters.[1][2]
- Dermal: Butyl rubber or Nitrile (thick, $>0.4\text{mm}$) gloves.[1][2] Latex is permeable to aromatic amines and should be avoided.[2]
- Ocular: Chemical splash goggles.[1][2]

Handling Workflow Diagram



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Figure 2: Operational safety decision tree for handling MBDA.

Part 5: Environmental Fate & Emergency Response[1][2] Environmental Impact

CAS 5285-60-9 is classified as Dangerous for the Environment (N).[1][2]

- Aquatic Toxicity: Highly toxic to fish and daphnia (LC50 < 1 mg/L ranges).[1][2]
- Persistence: Not readily biodegradable.[1][2] It binds strongly to soil and sediment due to its organic nature (high Log Kow).[1][2]
- Disposal: Strict Prohibition: Do not allow entry into drains, sewers, or watercourses.[1][2] Must be disposed of as hazardous chemical waste, typically via high-temperature incineration.[1][2]

First Aid Measures

- Inhalation: Move to fresh air. If symptoms persist (rare under normal use), seek medical attention.[1][2]
- Skin Contact: Critical Step: Wash immediately with soap and copious amounts of water.[5][7][8] Remove contaminated clothing.[7][8] Do not use solvents (alcohol/acetone) to clean skin, as they may enhance absorption.[1][2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2][7] Remove contact lenses.[2][5][8]
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration).[1] Call a Poison Center immediately.

References

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